

An In-depth Technical Guide to Aniline Phosphate: Molecular Properties and Experimental Protocols

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Compound of Interest

Compound Name: Aniline phosphate

Cat. No.: B7779855

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This technical guide provides a comprehensive overview of the molecular properties of **aniline phosphate**, along with detailed experimental protocols for its synthesis and analysis. The information herein is intended to support research and development activities where this compound is of interest.

Molecular Formula and Weight

Aniline phosphate is an acid salt formed from the reaction of aniline, a weak base, and phosphoric acid, a triprotic acid. The most common form is the 1:1 adduct, where one molecule of aniline reacts with one molecule of phosphoric acid.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ NO ₄ P	[1]
Molecular Weight	191.12 g/mol	[1]
IUPAC Name	Aniline;phosphoric acid	
CAS Number	29703-55-7	[1]

Experimental Protocols

The synthesis of **aniline phosphate** is a straightforward acid-base neutralization reaction.

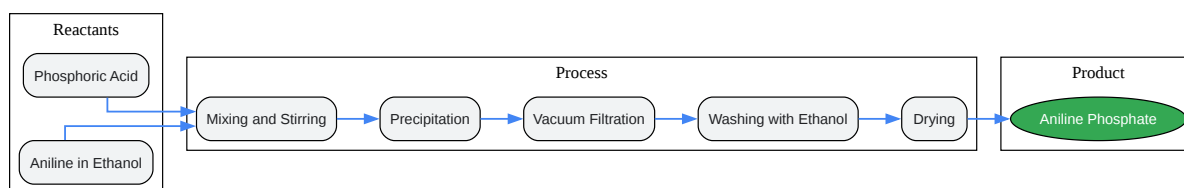
Materials:

- Aniline ($\text{C}_6\text{H}_5\text{NH}_2$)
- Phosphoric acid (H_3PO_4 , 85% aqueous solution)
- Ethanol
- Beakers
- Magnetic stirrer and stir bar
- Büchner funnel and filter paper
- Drying oven

Procedure:

- **Dissolution of Aniline:** In a beaker, dissolve a specific molar amount of aniline in a minimal amount of ethanol.
- **Addition of Phosphoric Acid:** While stirring, slowly add an equimolar amount of 85% phosphoric acid to the aniline solution. The reaction is exothermic, and the addition should be controlled to manage the temperature.
- **Precipitation:** The **aniline phosphate** salt will precipitate out of the solution upon addition of the acid. Continue stirring for 30 minutes to ensure complete reaction.
- **Isolation:** Collect the precipitate by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the collected solid with a small amount of cold ethanol to remove any unreacted starting materials.

- Drying: Dry the purified **aniline phosphate** in a vacuum oven at a low temperature (e.g., 40-50 °C) to a constant weight.



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Synthesis workflow for **aniline phosphate**.

To confirm the identity and purity of the synthesized **aniline phosphate**, the individual components, aniline and phosphate, can be quantified.

Capillary electrophoresis (CE) is a suitable method for the determination of aniline.^{[2][3]}

Instrumentation and Reagents:

- Capillary Electrophoresis system with a UV detector
- Fused-silica capillary
- Phosphoric acid/sodium dihydrogen phosphate buffer
- Standard solutions of aniline of known concentrations

Procedure:

- Sample Preparation: Accurately weigh a sample of **aniline phosphate** and dissolve it in the buffer to a known concentration.
- CE Conditions:

- Electrolyte: Phosphoric acid/sodium dihydrogen phosphate buffer. The exact concentration and pH should be optimized for the specific instrument and capillary dimensions.[\[2\]](#)
- Injection: Use a field-enhanced sample injection for improved sensitivity.[\[2\]](#)
- Separation Voltage: Apply an appropriate separation voltage.
- Detection: Monitor the absorbance at a wavelength suitable for aniline (e.g., 230 nm).
- Quantification: Prepare a calibration curve using standard solutions of aniline. Determine the concentration of aniline in the sample by comparing its peak area to the calibration curve. The standard addition method can be used to mitigate matrix effects.[\[2\]](#)

The phosphate content can be determined colorimetrically using the molybdenum blue method.[\[4\]](#)

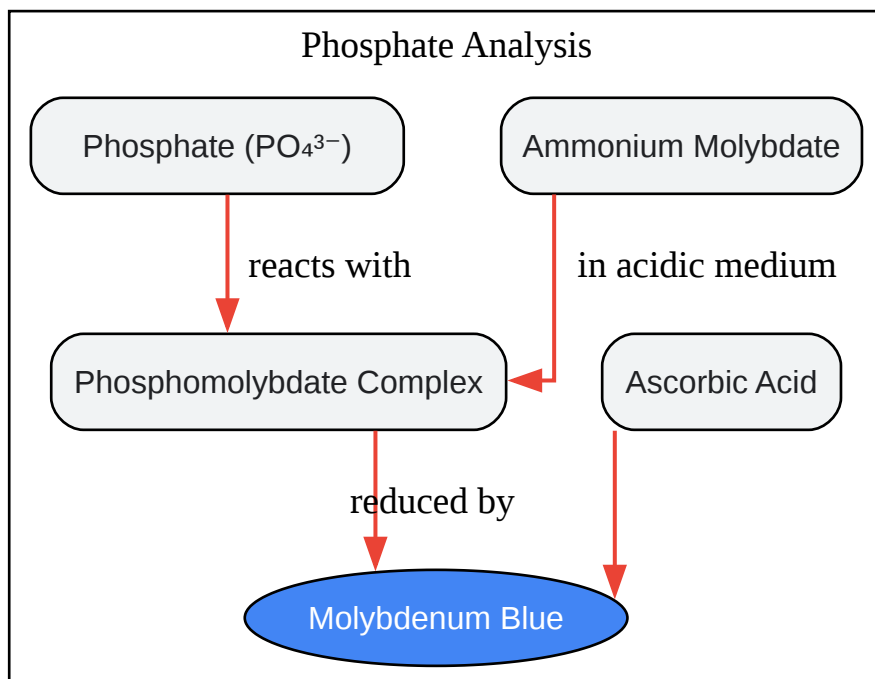
Instrumentation and Reagents:

- UV-Vis Spectrophotometer
- Ammonium molybdate solution
- Potassium antimonyl tartrate solution
- Ascorbic acid solution
- Sulfuric acid
- Standard phosphate solutions

Procedure:

- Sample Preparation: Accurately weigh a sample of **aniline phosphate**, dissolve it in deionized water, and dilute to a known volume.
- Color Development:
 - Take an aliquot of the sample solution.

- Add the combined reagent (a mixture of ammonium molybdate, potassium antimonyl tartrate, and ascorbic acid in an acidic medium).[4]
- Allow the color to develop for a specific time (e.g., 10-30 minutes).[5] A blue color will form, with the intensity being proportional to the phosphate concentration.
- Measurement: Measure the absorbance of the solution at the wavelength of maximum absorbance for the molybdenum blue complex (typically around 880 nm).[4]
- Quantification: Prepare a calibration curve using standard phosphate solutions treated in the same manner as the sample. Determine the phosphate concentration in the sample by comparing its absorbance to the calibration curve.



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Phosphate determination signaling pathway.

Conclusion

This guide provides foundational information and methodologies for working with **aniline phosphate**. The presented protocols for synthesis and analysis are based on established chemical principles and can be adapted and optimized for specific laboratory conditions and

research objectives. Adherence to standard laboratory safety practices is essential when handling the chemicals mentioned.

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